

Physical properties of 1-Benzothiophene 1-oxide (melting point, boiling point)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Benzothiophene 1-oxide

Cat. No.: B1276524

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An In-depth Technical Guide on the Physical Properties of 1-Benzothiophene 1-oxide

This technical guide provides a detailed overview of the physical properties of **1-Benzothiophene 1-oxide**, with a specific focus on its melting and boiling points. The information is intended for researchers, scientists, and professionals in the field of drug development and materials science.

Core Physical Properties

1-Benzothiophene 1-oxide is a heterocyclic compound featuring a benzothiophene core where the sulfur atom is oxidized to a sulfoxide. This structural feature significantly influences its physical and chemical properties.

Quantitative Data Summary

The known physical properties of **1-Benzothiophene 1-oxide** are summarized in the table below. For comparative purposes, data for the related compounds, 1-Benzothiophene and 1-Benzothiophene 1,1-dioxide, are also included.

Property	1-Benzothiophene 1-oxide	1-Benzothiophene	1-Benzothiophene 1,1-dioxide
Melting Point	Data not readily available	28-32 °C[1][2][3]	138-142 °C
Boiling Point	496.8 °C at 760 mmHg[4]	221-222 °C[1][2][3]	Not available
Molecular Formula	C ₈ H ₆ OS	C ₈ H ₆ S	C ₈ H ₆ O ₂ S
Molecular Weight	150.20 g/mol [4]	134.20 g/mol [2][3]	166.20 g/mol
Appearance	White or cream to pale orange/brown crystalline powder[4]	White solid[2][3]	Not available
Density	1.45 g/cm ³ [4]	1.15 g/cm ³ [2][3]	Not available

Experimental Protocols for Physical Property Determination

While specific experimental protocols for the determination of the melting and boiling points of **1-Benzothiophene 1-oxide** are not detailed in the readily available literature, standard methodologies for organic compounds are applicable.

General Protocol for Melting Point Determination

The melting point of a solid crystalline compound like **1-Benzothiophene 1-oxide** is typically determined using either the capillary method or Differential Scanning Calorimetry (DSC).

- **Capillary Method:** A small, powdered sample of the crystalline material is packed into a thin-walled capillary tube. The capillary tube is then heated in a calibrated apparatus, and the temperature range over which the substance melts is observed and recorded.
- **Differential Scanning Calorimetry (DSC):** DSC is a thermal analysis technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. The melting point is identified as the peak of the endothermic transition in the DSC thermogram. A general procedure involves heating a small

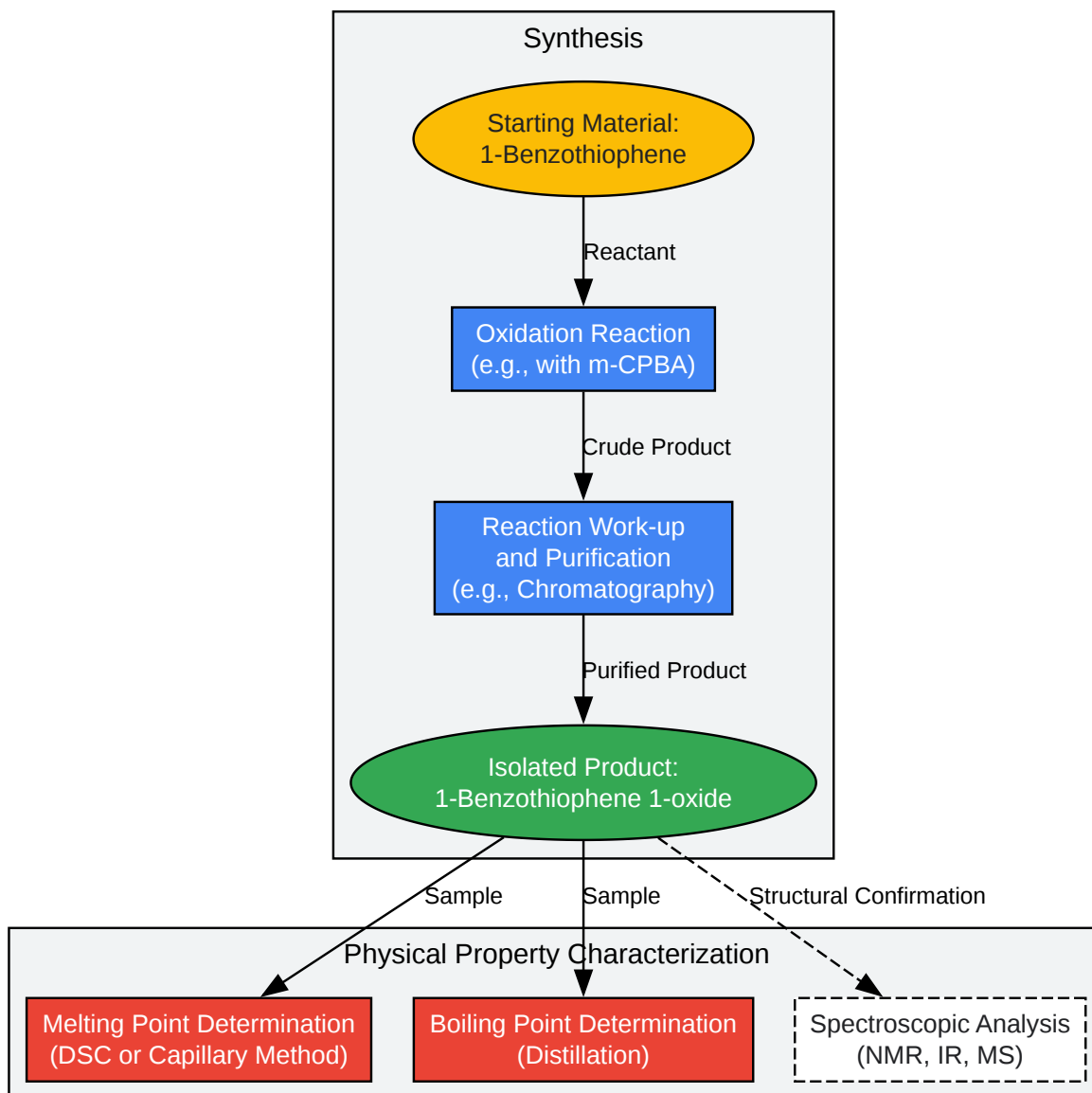
sample (typically 1-5 mg) in a sealed aluminum pan under a nitrogen atmosphere at a constant heating rate, for instance, 5 °C/min, over a temperature range that includes the expected melting point.[5]

General Protocol for Boiling Point Determination

The boiling point of a liquid at a given pressure is determined by various methods, including distillation and ebulliometry. For a high-boiling point compound such as **1-Benzothiophene 1-oxide**, vacuum distillation is often employed to prevent decomposition at high temperatures. The observed boiling point at a reduced pressure can then be extrapolated to atmospheric pressure using a nomograph or the Clausius-Clapeyron equation.

Synthesis and Characterization Workflow

The synthesis of **1-Benzothiophene 1-oxide** is a prerequisite for the determination of its physical properties. The general workflow from synthesis to characterization is depicted below.



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Caption: Workflow for the Synthesis and Physical Characterization of **1-Benzothiophene 1-oxide**.

This diagram illustrates the logical flow from the synthesis of **1-Benzothiophene 1-oxide** via the oxidation of 1-Benzothiophene, followed by purification and subsequent characterization of its physical properties, including melting and boiling points, alongside spectroscopic analysis for structural verification.

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- To cite this document: BenchChem. [Physical properties of 1-Benzothiophene 1-oxide (melting point, boiling point)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1276524#physical-properties-of-1-benzothiophene-1-oxide-melting-point-boiling-point]

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